

# Application Note: Synthetic Colloid Perfusion Media (SCPM-F70) for Organ Preservation

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## Compound of Interest

Compound Name: *Ficoll type 70*

CAS No.: *72146-89-5*

Cat. No.: *B13390706*

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## Abstract & Introduction

The shift from Static Cold Storage (SCS) to Machine Perfusion (MP)—both hypothermic (HMP) and normothermic (NMP)—has necessitated the development of more sophisticated preservation solutions. While human serum albumin (HSA) remains the gold standard for maintaining colloid osmotic pressure (COP), its batch-to-batch variability, high cost, and potential for pathogen transmission pose challenges for standardized research and drug development.

This Application Note details the formulation and preparation of SCPM-F70, a chemically defined perfusion medium utilizing Ficoll 70 (Ficoll™ PM70) as the primary colloid. This protocol is designed for researchers requiring a stable, non-immunogenic, and rheologically favorable alternative to albumin or dextran-based media (e.g., Steen Solution™ derivatives) for the preservation of kidney, lung, and liver grafts.

## Key Advantages of Ficoll 70[1]

- **Defined Chemistry:** A neutral, highly branched sucrose-epichlorohydrin copolymer (Mw ~70 kDa) with no ionized groups.

- **Physiological Mimicry:** A 3-4% (w/v) solution generates a COP (~25-28 mmHg) comparable to human plasma, preventing interstitial edema.
- **Glycocalyx Protection:** Mimics the "coating" effect of albumin on the endothelial glycocalyx without the risk of calcium binding or renal toxicity associated with Dextran 40.

## Scientific Rationale & Mechanism

### The Starling Equation in Ex Vivo Perfusion

In an ex vivo circuit, the absence of lymphatic drainage makes the graft highly susceptible to edema. The fluid exchange across the capillary wall is governed by the Starling equation:

Where:

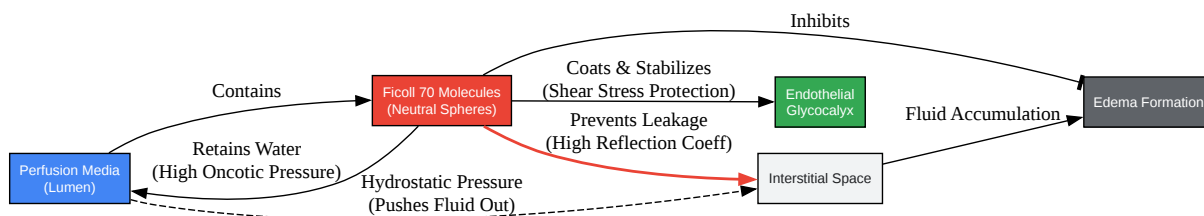
- $J_v$  : Net fluid filtration rate.
- $P_c$  : Capillary hydrostatic pressure (controlled by the pump).
- $P_o$  : Capillary oncotic pressure (provided by Ficoll 70).
- $\sigma$  : Reflection coefficient (Ficoll 70 approaches 1.0, meaning it stays in the vessel).

Why Ficoll 70? Unlike Dextran 40, which can pass through glomerular pores and cause tubular plugging (renal toxicity), Ficoll 70 behaves as a rigid, neutral sphere with a hydrodynamic radius (~5-6 nm) that effectively stays within the vasculature, maintaining

and preventing edema (

).

### Mechanism of Action Diagram



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Figure 1: Mechanism of Ficoll 70 in preventing edema and protecting the endothelium during organ perfusion.

## Formulation: SCPM-F70 Media

The following formulation is based on a modified Krebs-Henseleit buffer backbone, optimized for normothermic machine perfusion (NMP).

Target Osmolarity: 290–310 mOsm/kg Target pH: 7.40 (at 37°C) Target COP: ~25-28 mmHg

## Table 1: SCPM-F70 Composition

Component	Concentration (mM)	Concentration (g/L)	Function
<b>Base Electrolytes</b>			
NaCl	118.0	6.90	Osmolarity / Sodium source
KCl	4.7	0.35	Membrane potential maintenance
MgSO <sub>4</sub> · 7H <sub>2</sub> O	1.2	0.30	Metabolic cofactor
KH <sub>2</sub> PO <sub>4</sub>	1.2	0.16	pH buffering
NaHCO <sub>3</sub>	25.0	2.10	Physiological pH buffer
CaCl <sub>2</sub> · 2H <sub>2</sub> O	2.5	0.37	Calcium homeostasis (critical for endothelial junctions)
<b>Colloid</b>			
Ficoll™ PM70	N/A	35.0 - 40.0	Oncotic Pressure (3.5 - 4.0%)
<b>Metabolic Substrates</b>			
D-Glucose	11.1	2.00	Energy source
Sodium Pyruvate	2.0	0.22	Glycolytic intermediate
<b>Additives (Optional)</b>			
Heparin	1000 IU/L	N/A	Anticoagulation
Insulin	40 IU/L	N/A	Glucose metabolism support

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*Critical Note: Unlike Albumin, Ficoll 70 does not bind Calcium. Therefore, the total Calcium added (2.5 mM) represents the free ionized Calcium (*

*)*. If comparing to an albumin-based solution, you may need to lower the Calcium in this recipe to 1.25 mM to match the free calcium levels of plasma.

## Preparation Protocol

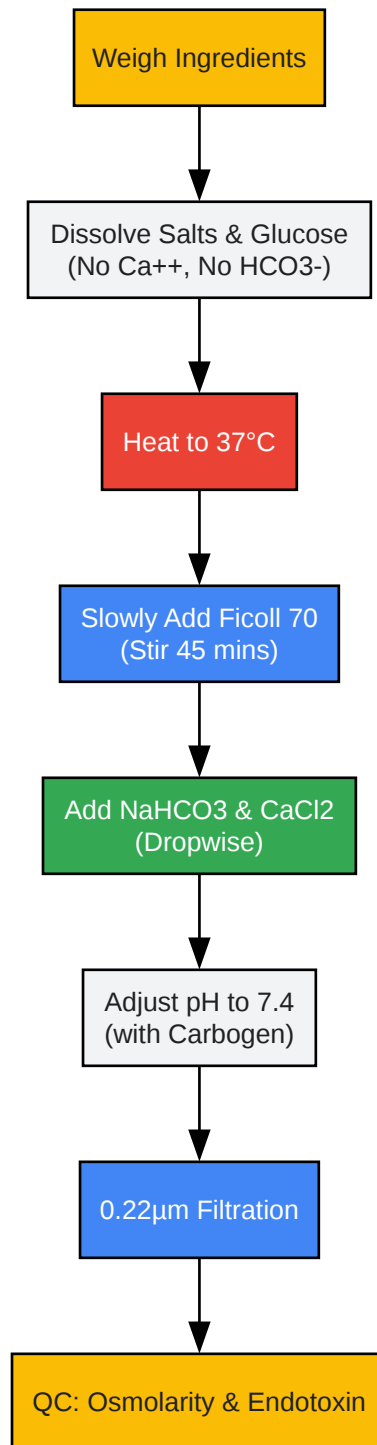
Safety: Wear PPE. Ficoll powder is fine and can be an inhalation irritant. Equipment: Magnetic stirrer with heating plate, pH meter, Osmometer, 0.22 µm filtration unit (vacuum).

## Step-by-Step Methodology

- Preparation of Stock Buffer (Without Calcium/Ficoll):
  - Dissolve NaCl, KCl, MgSO<sub>4</sub>, KH<sub>2</sub>PO<sub>4</sub>, and Glucose in 80% of the final volume of Milli-Q water.
  - Do not add CaCl<sub>2</sub> yet to prevent precipitation with phosphates/carbonates.
- Solubilization of Ficoll 70 (The Critical Step):
  - Ficoll 70 dissolves slowly and can clump.
  - Heat the buffer to 37°C - 40°C (Do not boil).
  - Create a vortex using a magnetic stir bar.
  - Slowly dust the Ficoll PM70 powder (35-40 g/L) into the vortex.
  - Allow to stir for 30-60 minutes until the solution is perfectly clear.
- Addition of Bicarbonate and Calcium:

- Once the Ficoll is dissolved and the solution has cooled slightly (to  $<30^{\circ}\text{C}$ ), add the  $\text{NaHCO}_3$ .
- Dissolve  $\text{CaCl}_2$  separately in a small volume (10 mL) of water and add it dropwise while stirring to avoid cloudiness.
- pH Adjustment:
  - Gas the solution with Carbogen (95%  $\text{O}_2$  / 5%  $\text{CO}_2$ ) for 15 minutes if possible, as this is a bicarbonate buffer.
  - Adjust pH to 7.40 using 1N HCl or 1N NaOH.
  - Note: If not using Carbogen, adjust pH to 7.4, but be aware it may drift during perfusion without  $\text{CO}_2$  supply.
- Filtration & Sterilization:
  - Pass the media through a 0.22  $\mu\text{m}$  PES (Polyethersulfone) filter.
  - Do not autoclave the final media containing glucose and bicarbonate, as this causes caramelization and pH instability.

## Workflow Diagram



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Figure 2: Preparation workflow for SCPM-F70 to ensure solubility and sterility.

## Quality Control & Validation

Before using the media for organ perfusion, perform the following validation steps:

- Osmolarity Check:
  - Target: 290–310 mOsm/kg.
  - If >310: Dilute with sterile water.
  - If <290: Add small amount of 1M NaCl stock.
- Endotoxin Testing (LAL Assay):
  - Ficoll is a sugar polymer and can support bacterial growth if not handled aseptically.
  - Limit: < 0.5 EU/mL for organ perfusion.
- Viscosity Check (Optional):
  - Using a viscometer, ensure viscosity is between 1.5 – 2.0 cP at 37°C (approximating blood plasma viscosity).

## Troubleshooting

Issue	Probable Cause	Solution
Cloudy Solution	Calcium Phosphate precipitation	Add CaCl <sub>2</sub> last and dropwise. Ensure pH is not >7.6 during mixing.
Ficoll Clumping	Added too fast or cold buffer	Heat buffer to 37°C; create a strong vortex; add powder slowly.
Edema in Organ	COP too low	Increase Ficoll concentration to 4.5% or 5.0%. Check for leaks in the circuit.
High Vascular Resistance	Viscosity too high	Ensure you are using Ficoll 70, not Ficoll 400.

## References

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